

# A Technical Guide to N-Desmethyl Apalutamide-d4: Suppliers, Availability, and Analytical Protocols

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## Compound of Interest

Compound Name: *N-Desmethyl Apalutamide-d4*

Cat. No.: *B12375714*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the deuterated active metabolite of Apalutamide, **N-Desmethyl Apalutamide-d4**. It is primarily intended for researchers and scientists in the fields of oncology, pharmacology, and drug development who require this compound as an internal standard for pharmacokinetic and bioanalytical studies. This document outlines key suppliers, their product specifications, and detailed experimental protocols for its quantification.

## Introduction to N-Desmethyl Apalutamide-d4

N-Desmethyl Apalutamide is the primary active metabolite of Apalutamide, a potent non-steroidal antiandrogen used in the treatment of prostate cancer.[1][2] The formation of this metabolite is predominantly mediated by cytochrome P450 enzymes CYP2C8 and CYP3A4.[1][2] While it is a less potent antagonist of the androgen receptor compared to its parent compound, it contributes significantly to the overall activity of Apalutamide.[1][2] The deuterated version, **N-Desmethyl Apalutamide-d4**, serves as an ideal internal standard for bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), ensuring accurate quantification in complex biological matrices.

## Supplier and Availability of N-Desmethyl Apalutamide-d4

The following table summarizes the availability of **N-Desmethyl Apalutamide-d4** from various suppliers. Please note that availability and product details are subject to change, and it is recommended to inquire directly with the suppliers for the most current information.

Supplier	Catalog Number	CAS Number (Unlabelled)	Molecular Formula	Molecular Weight (g/mol)	Stated Availability
Simson Pharma Limited	A1660010	1332391-11-3	C <sub>20</sub> H <sub>9</sub> D <sub>4</sub> F <sub>4</sub> N <sub>5</sub> O <sub>2</sub> S	467.43	Custom Synthesis
Clearsynth	CS-T-95920	1332391-11-3	Not Specified	Not Specified	Enquire for status[3]
MedchemExpress	HY-W754151	Not Specified	Not Specified	Not Specified	Enquire for status[4]

## Experimental Protocols: Quantification of Apalutamide and N-Desmethyl Apalutamide in Human Plasma by LC-MS/MS

The following is a detailed methodology for the simultaneous quantification of Apalutamide and its active metabolite, N-Desmethyl Apalutamide, in human plasma using a validated LC-MS/MS method. **N-Desmethyl Apalutamide-d4** is a suitable internal standard for this assay. This protocol is based on established methods in the scientific literature.[5][6]

### Materials and Reagents

- Analytes: Apalutamide, N-Desmethyl Apalutamide
- Internal Standard (IS): **N-Desmethyl Apalutamide-d4**

- Solvents: Acetonitrile (HPLC or LC-MS grade), Methanol (HPLC grade), Dimethyl sulfoxide (DMSO)
- Additives: Formic acid
- Matrix: Drug-free human plasma

## Preparation of Solutions

- Primary Stock Solutions (1 mg/mL): Separately weigh and dissolve Apalutamide and N-Desmethyl Apalutamide in a small volume of DMSO. Subsequently, bring to the final volume with methanol to achieve a concentration of 1 mg/mL.[5]
- Internal Standard Stock Solution: Prepare a stock solution of **N-Desmethyl Apalutamide-d4** in methanol.
- Working Standard Solutions: Prepare intermediate working standard solutions by serially diluting the primary stock solutions with a methanol/water or acetonitrile/water mixture.[5]
- Calibration Curve (CC) Standards: Prepare CC standards by spiking blank human plasma with the appropriate working standard solutions.[5]
- Quality Control (QC) Samples: Prepare QC samples in blank human plasma at a minimum of three concentration levels: Low (LQC), Medium (MQC), and High (HQC).[5]

## Sample Preparation: Protein Precipitation

- To a 100 µL aliquot of plasma sample (CC, QC, or study sample), add the internal standard solution.
- Add 300 µL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge the samples at 12,000 rpm for 10 minutes.
- Carefully transfer 100 µL of the clear supernatant to an autosampler vial for LC-MS/MS analysis.[5]

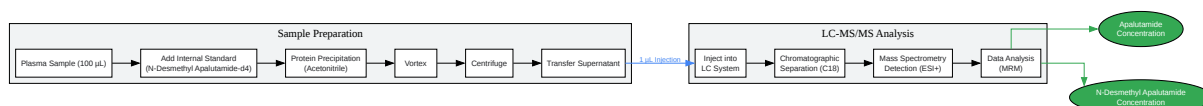
## LC-MS/MS Conditions

- Liquid Chromatography System: A standard HPLC or UHPLC system.
- Column: A suitable C18 analytical column (e.g., Inertsil C18).[7]
- Mobile Phase: A binary mobile phase system consisting of:
  - Solvent A: 0.1% formic acid in water
  - Solvent B: 0.1% formic acid in acetonitrile[6]
  - Run in an isocratic or gradient mode at a flow rate of 0.4 mL/min.[6]
- Injection Volume: 1  $\mu$ L[6]
- Column Temperature: 30°C[8]
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.[6]
- Ionization Source Parameters:
  - Ion Spray Voltage: 5,500 V[6]
  - Temperature: 500°C[6]
- Multiple Reaction Monitoring (MRM) Transitions:
  - Apalutamide:  $m/z$  478  $\rightarrow$  450 (quantifier), 478  $\rightarrow$  221 (qualifier)[6]
  - N-Desmethyl Apalutamide:  $m/z$  464.1  $\rightarrow$  435.9 (quantifier), 464.1  $\rightarrow$  207.1 (qualifier)[6]
  - **N-Desmethyl Apalutamide-d4** (IS): The precursor and product ions for the deuterated internal standard should be determined by direct infusion and will be slightly higher than the non-deuterated metabolite.

## Visualizations

## Experimental Workflow

The following diagram illustrates the key steps in the LC-MS/MS workflow for the quantification of Apalutamide and N-Desmethyl Apalutamide.

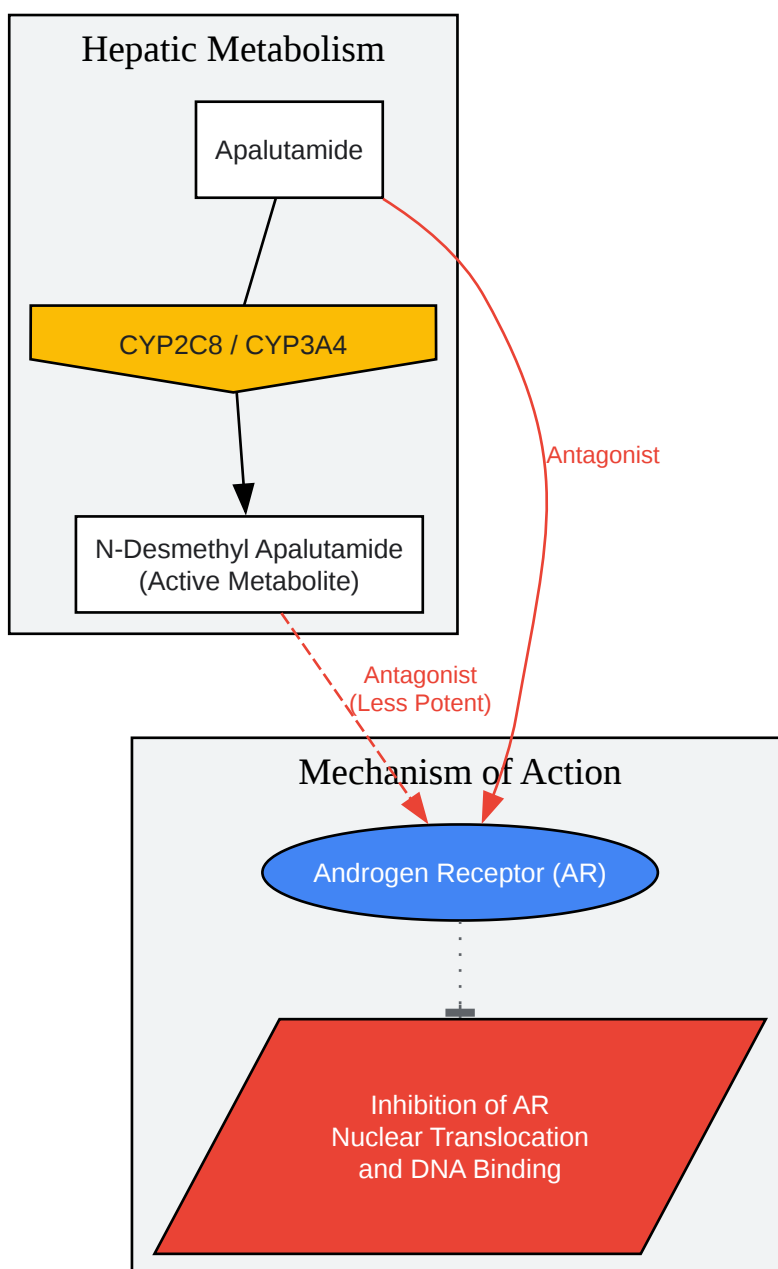


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Caption: LC-MS/MS workflow for Apalutamide and its metabolite quantification.

## Signaling and Metabolism Pathway

This diagram illustrates the metabolic conversion of Apalutamide to its active metabolite, N-Desmethyl Apalutamide, and their subsequent action on the androgen receptor.



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Caption: Metabolic pathway and mechanism of action of Apalutamide.

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